

Spectroscopic data (NMR, IR, MS) of 2,3,6-Trichloro-5-nitropyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,3,6-Trichloro-5-nitropyridine**

Cat. No.: **B1313854**

[Get Quote](#)

Spectroscopic Data of 2,3,6-Trichloro-5-nitropyridine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide addresses the available spectroscopic data for the compound **2,3,6-Trichloro-5-nitropyridine** (CAS No: 55304-72-8). Despite extensive searches of publicly available chemical databases and scientific literature, specific experimental Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound could not be located. This document outlines the search methodology and provides general information about the compound, while highlighting the current data gap.

Introduction

2,3,6-Trichloro-5-nitropyridine is a halogenated and nitrated pyridine derivative. Compounds of this class are often utilized as intermediates in organic synthesis, particularly in the development of agrochemicals and pharmaceuticals.^[1] The specific substitution pattern of three chlorine atoms and a nitro group on the pyridine ring suggests it could be a versatile building block for creating more complex molecules. The molecular formula of the compound is $C_5HCl_3N_2O_2$.

Spectroscopic Data

A comprehensive search for experimental NMR, IR, and MS data for **2,3,6-Trichloro-5-nitropyridine** was conducted. This included searches of chemical databases and scientific literature using the compound name, CAS number (55304-72-8), and various spectroscopic search terms.

The search did not yield any specific, quantifiable spectroscopic data (NMR, IR, MS) for **2,3,6-Trichloro-5-nitropyridine**.

While data for structurally related compounds, such as 2,3,6-Trichloro-5-(trichloromethyl)pyridine, is available, it is not directly applicable to the target compound of this guide.[2][3]

Experimental Protocols

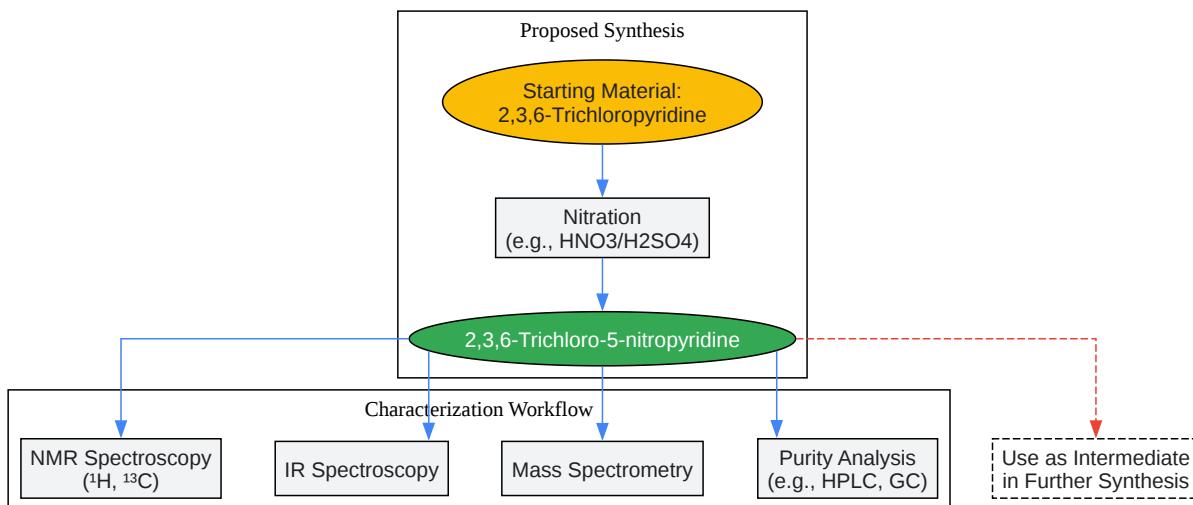
Due to the absence of published experimental data, no detailed methodologies for the spectroscopic analysis of **2,3,6-Trichloro-5-nitropyridine** can be provided at this time.

Signaling Pathways and Experimental Workflows

No information regarding signaling pathways or specific experimental workflows involving **2,3,6-Trichloro-5-nitropyridine** was found in the public domain. Research in this area would be a novel contribution to the understanding of this compound's biological or chemical activities.

Logical Relationships and Synthesis

While no detailed experimental data for the final product is available, a potential synthetic route for **2,3,6-Trichloro-5-nitropyridine** can be inferred from general chemical principles and related literature. A logical workflow for its synthesis and characterization is proposed below.



[Click to download full resolution via product page](#)

Caption: Proposed workflow for the synthesis and characterization of **2,3,6-Trichloro-5-nitropyridine**.

Conclusion

There is a notable lack of publicly available spectroscopic data (NMR, IR, MS) for **2,3,6-Trichloro-5-nitropyridine**. This presents an opportunity for researchers to synthesize and characterize this compound, thereby contributing valuable data to the scientific community. The availability of such data would be beneficial for quality control in synthetic processes and for the computational modeling of its properties. Future work should focus on obtaining and publishing this fundamental data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. asianpubs.org [asianpubs.org]
- 3. asianpubs.org [asianpubs.org]
- To cite this document: BenchChem. [Spectroscopic data (NMR, IR, MS) of 2,3,6-Trichloro-5-nitropyridine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1313854#spectroscopic-data-nmr-ir-ms-of-2-3-6-trichloro-5-nitropyridine>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

